

# Performance evaluation of Disperse Blue 106 in different textile applications.

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## Compound of Interest

Compound Name: Disperse Blue 106

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## Performance Showdown: Disperse Blue 106 in Textile Applications

A Comparative Guide to Key Blue Disperse Dyes for Researchers and Textile Scientists

**Disperse Blue 106**, a monoazo dye, is a widely utilized colorant in the textile industry for imparting deep blue, black, and other dark shades to synthetic fibers, particularly polyester, acetate, and their blends.<sup>[1][2]</sup> While valued for its dyeing properties, its performance against other common blue disperse dyes and its notable allergenic nature necessitate a thorough evaluation for informed selection in research and development. This guide provides a comparative analysis of the performance of **Disperse Blue 106** against two common alternatives, C.I. Disperse Blue 56 and C.I. Disperse Blue 79, with a focus on their application on polyester fabric. The comparison is based on key fastness properties, supported by standardized experimental data.

## At a Glance: Comparative Fastness Properties

The durability of a dye on a textile substrate is paramount. The following tables summarize the fastness properties of **Disperse Blue 106**, Disperse Blue 56, and Disperse Blue 79 on polyester fabric, evaluated according to International Organization for Standardization (ISO) standards. Higher ratings indicate better performance.

Table 1: Light Fastness

Dye	C.I. Number	Light Fastness Rating (ISO 105-B02, Xenon Arc)
Disperse Blue 106	111935	4
Disperse Blue 56	63285	5-6
Disperse Blue 79	11345	6-7

Table 2: Wash Fastness (Color Change)

Dye	C.I. Number	Wash Fastness Rating (ISO 105-C06)
Disperse Blue 106	111935	Data Not Available
Disperse Blue 56	63285	4-5
Disperse Blue 79	11345	4-5

Table 3: Rubbing Fastness (Staining)

Dye	C.I. Number	Dry Rubbing (ISO 105-X12)	Wet Rubbing (ISO 105-X12)
Disperse Blue 106	111935	Data Not Available	Data Not Available
Disperse Blue 56	63285	4-5	4-5
Disperse Blue 79	11345	4	4

Table 4: Sublimation Fastness (Staining)

Dye	C.I. Number	Sublimation Fastness Rating (ISO 105-P01, 180°C, 30s)
Disperse Blue 106	111935	3-4
Disperse Blue 56	63285	4-5
Disperse Blue 79	11345	4-5

## In-Depth Performance Analysis

**Disperse Blue 106** demonstrates moderate light fastness and good sublimation fastness, making it suitable for applications with average light exposure and heat treatments.[3] However, the lack of readily available data on its wash and rubbing fastness from standardized tests is a notable gap for a comprehensive assessment. Its primary drawback remains its classification as a frequent contact allergen, which can cause textile dermatitis.[4]

Disperse Blue 56, an anthraquinone dye, exhibits good to very good light and wash fastness.[5] Its sublimation fastness is also rated highly.[6] This positions it as a reliable choice for applications demanding good all-around performance.

C.I. Disperse Blue 79 stands out for its excellent light fastness and very good wash and sublimation fastness. Its robust performance makes it a suitable candidate for high-performance applications where color durability is critical.

## Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide, based on ISO standards.

### Light Fastness Test (ISO 105-B02)

This method determines the resistance of the color of textiles to the action of an artificial light source representative of natural daylight.

- Apparatus: A xenon arc fading lamp, conforming to the requirements of the standard, is used.

- **Test Specimen:** A representative sample of the dyed polyester fabric is prepared.
- **Procedure:** The specimen is exposed to the light from the xenon arc lamp under controlled conditions of temperature, humidity, and irradiance. Simultaneously, a set of blue wool references with known light fastness ratings (1-8) are exposed under the same conditions. The color change of the test specimen is periodically compared with the fading of the blue wool references.
- **Evaluation:** The light fastness rating is the number of the blue wool reference that shows a similar degree of color change to the test specimen.

## Wash Fastness Test (ISO 105-C06)

This test assesses the resistance of the color of textiles to domestic or commercial laundering procedures.

- **Apparatus:** A laboratory washing machine (e.g., Launder-Ometer) capable of providing controlled temperature and rotational speed.
- **Test Specimen:** A specimen of the dyed fabric is stitched together with a multifiber adjacent fabric (containing strips of common textile fibers like acetate, cotton, nylon, polyester, acrylic, and wool).
- **Procedure:** The composite specimen is washed in a stainless-steel container with a specified volume of soap solution, a specified number of steel balls (to provide abrasive action), and at a specified temperature and duration (e.g., 40°C for 30 minutes).
- **Evaluation:** After washing and drying, the change in color of the dyed specimen and the degree of staining on each fiber of the multifiber strip are assessed using the respective Grey Scales.

## Rubbing Fastness Test (ISO 105-X12)

This test determines the resistance of the color of a textile to rubbing off and staining other materials.

- **Apparatus:** A Crockmeter, which consists of a rubbing finger of specified dimensions and weight.

- Test Specimen: A piece of the dyed fabric is mounted on the base of the Crockmeter.
- Procedure:
  - Dry Rubbing: A dry, white cotton rubbing cloth is fixed to the rubbing finger, which is then passed back and forth over the test specimen for a specified number of cycles (typically 10).
  - Wet Rubbing: The procedure is repeated with a wet rubbing cloth that has been wetted to a specific moisture content.
- Evaluation: The amount of color transferred to the white rubbing cloths is assessed using the Grey Scale for Staining.

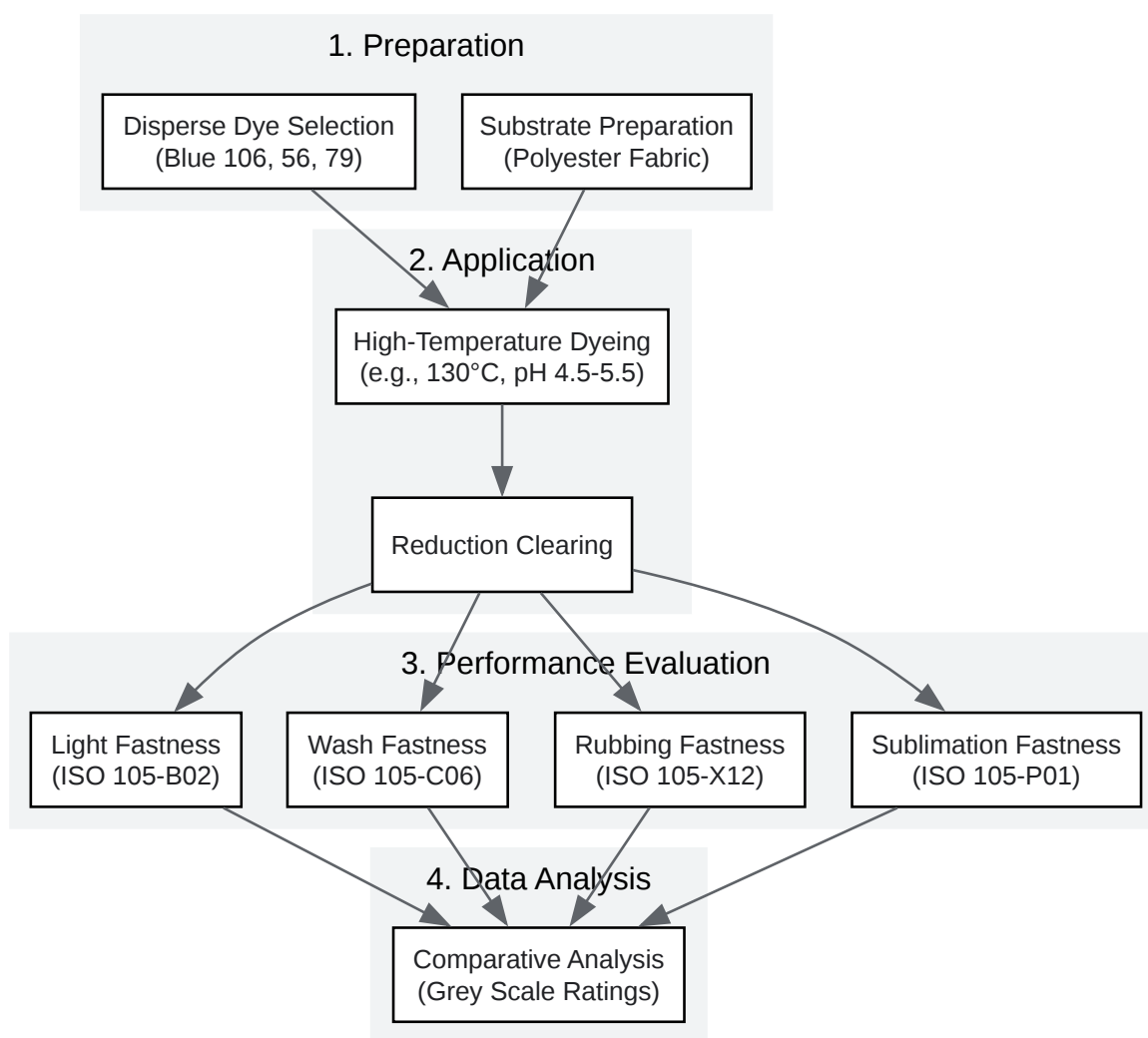
## Sublimation Fastness Test (ISO 105-P01)

This test evaluates the resistance of the color of textiles to the action of dry heat, as in sublimation during storage or processing.

- Apparatus: A heating device capable of maintaining a uniform temperature and applying a specified pressure.
- Test Specimen: A specimen of the dyed fabric is placed between two pieces of undyed fabric.
- Procedure: The composite specimen is placed in the heating device and subjected to a specific temperature (e.g., 180°C) and pressure for a set time (e.g., 30 seconds).
- Evaluation: After cooling, the change in color of the test specimen and the staining of the undyed fabrics are assessed using the Grey Scales.

## Visualizing the Experimental Workflow

The following diagram illustrates the logical flow of the performance evaluation process for disperse dyes in textile applications.



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### Experimental Workflow for Performance Evaluation

## Conclusion

The selection of a disperse dye is a critical decision in textile development and manufacturing, balancing performance, cost, and safety. **Disperse Blue 106** offers a viable option for achieving dark shades on synthetic fabrics, with moderate light and good sublimation fastness. However, its significant potential as a skin sensitizer and the current lack of comprehensive, standardized fastness data present considerable drawbacks.

In contrast, C.I. Disperse Blue 56 and C.I. Disperse Blue 79 emerge as strong alternatives, demonstrating superior light fastness and well-documented, high-performance characteristics

across a range of critical fastness tests. For applications demanding high durability and color retention, particularly with significant light exposure, Disperse Blue 79 appears to be the most robust choice. Researchers and drug development professionals investigating textile-related contact dermatitis will find **Disperse Blue 106** a key compound of interest, while textile scientists and manufacturers will likely favor the more resilient and less allergenic alternatives for most mainstream applications. Further independent, comparative testing under identical conditions would be invaluable for a definitive, side-by-side performance assessment.

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## References

- 1. Comparative study on dyeing conventional polyester and microfibre polyester with disperse dye and evaluate different dyeing effects - MedCrave online [medcraveonline.com]
- 2. fnatchem.com [fnatchem.com]
- 3. benchchem.com [benchchem.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Disperse Blue 56 for Polyester Dyeing [accio.ai]
- 6. worlddyevariety.com [worlddyevariety.com]
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